

Essential Safety and Operational Guide for Handling Rescalure

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Rescalure

Cat. No.: B1610670

[Get Quote](#)

For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount, particularly when handling specialized biochemicals like **Rescalure**. This guide provides immediate and essential safety protocols, operational procedures, and disposal plans to foster a secure and efficient research environment.

Chemical and Physical Properties of Rescalure

A comprehensive understanding of a substance's properties is the foundation of safe handling.

Rescalure is an oily liquid that is insoluble in water.[1][2] Key physical and chemical characteristics are summarized below to inform risk assessments and handling procedures.

Property	Value
Molecular Formula	C16H28O2[3]
Molecular Weight	252.39 g/mol [3]
Physical Form	Greenish-yellow coloured oily liquid with an aromatic odour.[4]
Freezing Point	-43.5°C[1][2]
Flash Point	131°C (Rescalure)[1][2], 13°C (active constituent)[1][2]
Auto-ignition Temperature	250°C[1][2]
Solubility	Water-insoluble[1][2]

Hazard Identification and Personal Protective Equipment (PPE)

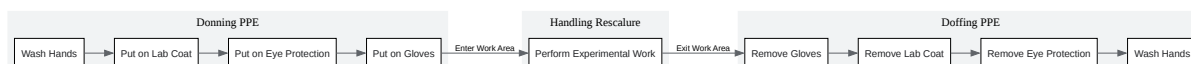
Rescalure is classified under the Globally Harmonized System (GHS) with specific warnings that necessitate careful handling.[3] It may cause an allergic skin reaction and is very toxic to aquatic life with long-lasting effects.[3] Therefore, adherence to appropriate PPE protocols is critical.

Recommended Personal Protective Equipment (PPE)

PPE Component	Specification	Purpose
Hand Protection	Chemical-resistant gloves (e.g., Nitrile, Neoprene).[5]	To prevent skin contact and potential allergic reactions.[3]
Eye Protection	Safety glasses with side-shields or chemical goggles.[5][6]	To protect against accidental splashes.
Skin and Body Protection	Laboratory coat or chemical-resistant apron.	To protect skin and personal clothing from contamination.
Respiratory Protection	Generally not required under normal, well-ventilated use, as Rescalure is often in a vapor-releasing device.[1] A NIOSH-approved respirator should be used if significant aerosolization or heating is expected.	To prevent inhalation of any potential vapors or mists.

Procedural Guidance for PPE Application and Removal

Proper technique in donning and doffing PPE is crucial to prevent cross-contamination and exposure. The following workflow is designed to ensure safety when handling **Rescalure**.



[Click to download full resolution via product page](#)

PPE Donning and Doffing Workflow for **Rescalure** Handling.

Operational and Disposal Plans

Handling and Storage

- Store **Rescalure** in its original, tightly closed container in a cool, well-ventilated area.^[1]
- Avoid prolonged periods of storage in direct sunlight.^[1]
- The active constituent is stable for at least 12 months at ambient temperature when stored in a HDPE bottle.^{[1][2]}

Spill Management

In the event of a spill, the primary objective is to contain the material and prevent its entry into waterways, given its high toxicity to aquatic life.^[3]

- Evacuate and Ventilate: Clear the immediate area of all personnel and ensure adequate ventilation.
- Don Appropriate PPE: At a minimum, wear chemical-resistant gloves, safety goggles, and a lab coat.
- Contain the Spill: Use an inert absorbent material such as vermiculite, sand, or earth to absorb the liquid.
- Collect and Dispose: Carefully sweep or scoop the absorbed material into a designated, labeled chemical waste container.
- Clean the Area: Decontaminate the spill area with soap and water.
- Waste Disposal: Dispose of the waste container and any contaminated materials as hazardous waste in accordance with local, state, and federal regulations.

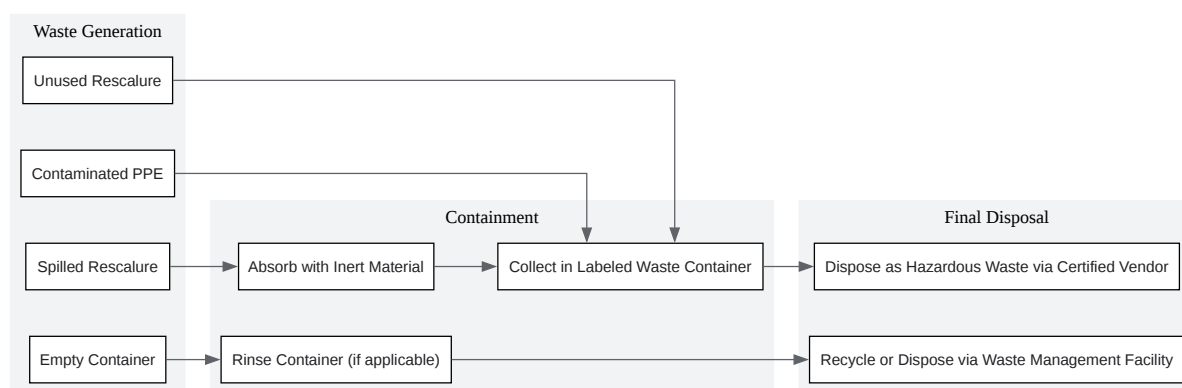
Disposal Plan

Chemical waste disposal must adhere to institutional and regulatory guidelines.

- Unused **Rescalure**: Treat as hazardous chemical waste. Do not dispose of down the drain.

- Empty Containers: If recycling, replace the cap and return the clean container to a recycler or designated collection point. If not recycling, puncture and crush the container before delivering it to an approved waste management facility.[1]
- Contaminated Materials: Any materials, such as gloves, absorbent pads, or lab coats, that have come into contact with **Rescalure** should be disposed of as hazardous waste.

The logical flow for the disposal of **Rescalure** and associated materials is outlined below to ensure environmental protection and regulatory compliance.



[Click to download full resolution via product page](#)

Logical Workflow for **Rescalure** Waste Disposal.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. apvma.gov.au [apvma.gov.au]
- 2. apvma.gov.au [apvma.gov.au]
- 3. Rescalure | C16H28O2 | CID 10934002 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Rescalure [sitem.herts.ac.uk]
- 5. Welcome to PSEP! [core.psep.cce.cornell.edu]
- 6. youtube.com [youtube.com]
- To cite this document: BenchChem. [Essential Safety and Operational Guide for Handling Rescalure]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1610670#personal-protective-equipment-for-handling-rescalure]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com